experimental setup for 3-ethoxy-4-isopropoxybenzaldehyde crystallization

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Compound of Interest	
Compound Name:	*3-Ethoxy-4-isopropoxybenzaldehyde*
CAS No.:	*284044-35-5*
Cat. No.:	*B1595295*

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This Application Note is designed for process chemists and engineers optimizing the purification of **3-ethoxy-4-isopropoxybenzaldehyde** (CAS: 284044-35-5). This compound is a critical intermediate, structurally related to dialkoxybenzaldehyde scaffolds used in PDE4 inhibitors (e.g., Apremilast analogs) and flavoring agents.

Part 1: Core Directive & Technical Context

Compound Identity:

- Name: **3-Ethoxy-4-isopropoxybenzaldehyde**[1][2][3][4][5][6][7][8]
- CAS: 284044-35-5[1][4][6]
- Precursor: Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde)[9]
- Key Challenge: Structural analogs (e.g., 3-ethoxy-4-methoxybenzaldehyde, MP ~51–53°C) suggest this molecule is a low-melting solid or a viscous oil at room temperature. The introduction of the bulky isopropoxy group often lowers the melting point relative to the

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methoxy analog, increasing the risk of "oiling out" (liquid-liquid phase separation) during crystallization.

Strategic Objective: To design a crystallization protocol that suppresses oiling out, maximizes yield, and ensures high purity (>99%) by controlling the Metastable Zone Width (MSZW).

Part 2: Scientific Integrity & Logic (The "Why" and "How")

Physicochemical Analysis & Solvent Selection

Based on the lipophilic nature of the isopropoxy and ethoxy groups, this molecule exhibits:

- High Solubility: Alcohols (Ethanol, IPA), Ethyl Acetate, Toluene.
- Low Solubility: Water, Aliphatic Hydrocarbons (Heptane, Hexane).

The "Oiling Out" Trap: Because the melting point is likely close to the operating temperature, high supersaturation can drive the system into a region where the "liquidus" (oil) phase is more stable than the solid phase.

- Solution: Use a binary solvent system (Solvent/Anti-solvent) or a melt crystallization approach if the MP is <40°C.
- Recommended System:Ethanol/Water (classic for vanillin derivatives) or Toluene/Heptane (better for avoiding hydrate formation).

Experimental Setup

- Reactor: Double-jacketed glass reactor (100 mL – 1 L) with precise temperature control (±0.1°C).
- Agitation: Overhead stirrer with a pitched-blade turbine (PBT) to ensure uniform suspension without excessive shear.
- PAT (Process Analytical Technology):

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- FBRM (Focused Beam Reflectance Measurement): To detect the onset of nucleation vs. oiling out.
- Turbidity Probe: To measure the cloud point.

Part 3: Detailed Protocols

Protocol A: Solubility & Metastable Zone Width (MSZW) Determination

Goal: To define the "Safe Operating Window" where crystals grow without oiling out.

- Preparation: Weigh 5.0 g of crude **3-ethoxy-4-isopropoxybenzaldehyde** into the reactor.
- Solvent Addition: Add 15 mL of Ethanol (Absolute).
- Heating: Heat to 50°C. If not dissolved, add solvent in 1 mL increments until clear.
- Cooling (Polythermal Method):
  - Cool at a rate of 0.5°C/min.
  - Record the temperature where turbidity appears (
).
  - Re-heat to dissolve (
).
- Anti-Solvent Titration (Alternative):
  - Hold at 30°C.
  - Dose Water (anti-solvent) slowly.
  - Record the point of oiling out (droplets visible) vs. crystallization (particles visible).

Data Output Table: Solubility Profile (Hypothetical)

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Solvent System	T (°C)	Solubility (mg/mL)	Observation
Ethanol (100%)	25	>500	Fully Soluble
Ethanol/Water (70:30)	25	~150	Stable Solution
Ethanol/Water (50:50)	25	<20	Oiling Out Risk High
Toluene/Heptane (20:80)	20	~40	Good Crystal Growth

Protocol B: Controlled Cooling Crystallization (Ethanol/Water)

Best for: Solid crude with MP > 45°C.

- Dissolution:
  - Charge 50 g crude material.
  - Add 150 mL Ethanol (3 vol).
  - Heat to 55°C (Ensure T > MP to erase thermal history).
  - Stir at 250 RPM.
- Polishing Filtration:
  - Filter the hot solution through a 0.45 µm PTFE membrane to remove inorganic salts (NaBr/KBr from synthesis).
  - Return filtrate to the reactor.
- Nucleation Control (Seeding):
  - Cool to 40°C (Just above saturation).
  - Add Seeds: Add 0.5 wt% pure seed crystals.

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- Critical Step: Hold temperature for 30 mins to allow seeds to heal and prevent secondary nucleation.

- Anti-Solvent Addition:
  - Dose 50 mL Water over 2 hours.
  - Maintain T = 40°C.
  - Note: If the solution turns milky/oily, STOP addition and heat slightly (+2°C) until clear, then resume more slowly.
- Cooling Phase:
  - Cool from 40°C to 5°C over 4 hours (Linear ramp: ~0.15°C/min).
- Isolation:
  - Filter under vacuum.
  - Wash cake with cold Ethanol/Water (30:70).
  - Dry in a vacuum oven at 30°C (Do not exceed MP).

Protocol C: Melt Crystallization (If MP < 40°C)

Best for: Oily crude or very low melting solids.

- Melting: Heat the crude oil to 50°C in the reactor (no solvent).
- Cooling:
  - Cool the jacket to 35°C.
  - Agitate slowly (100 RPM).
- Seeding:
  - Add seeds at 35°C.

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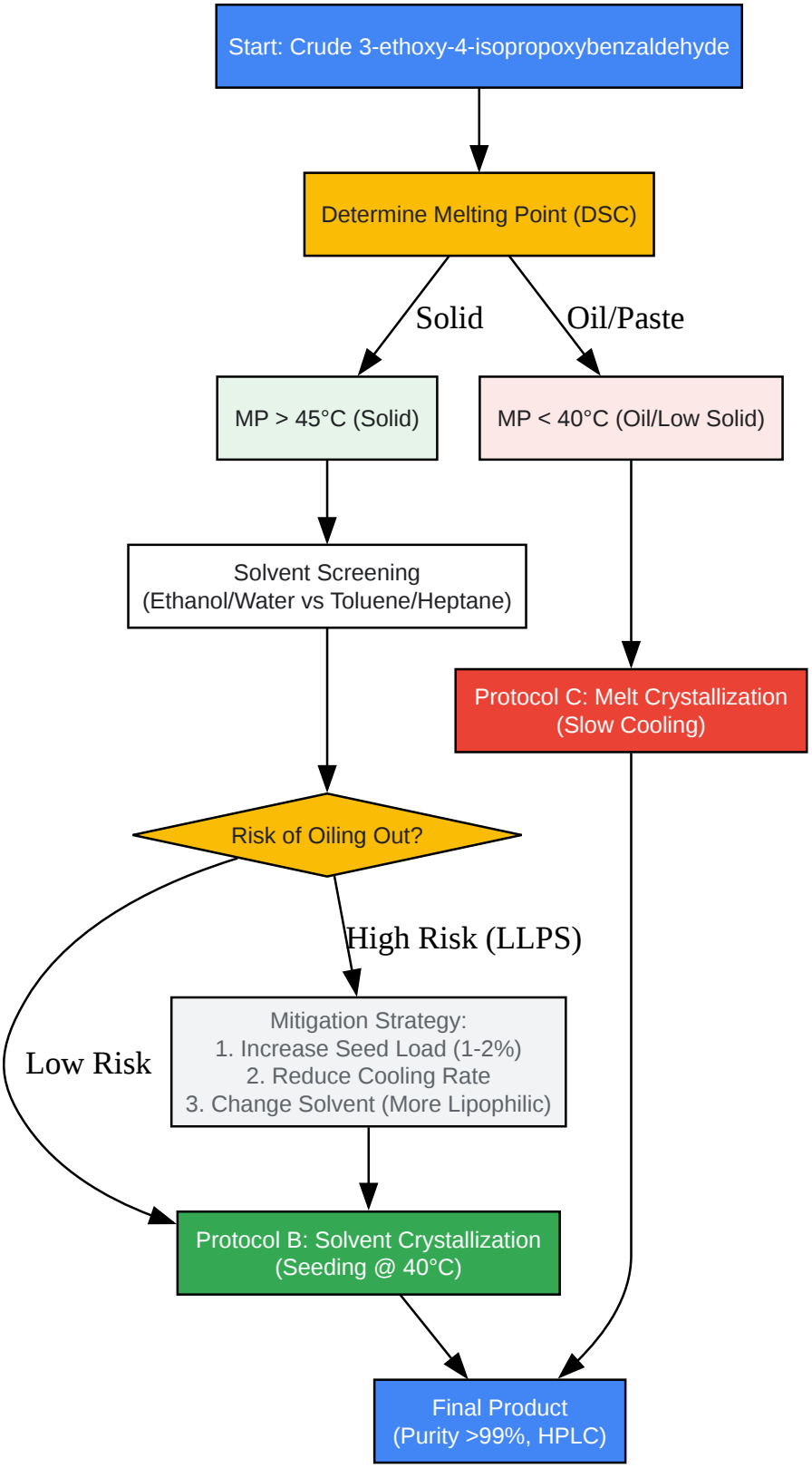
- Cool extremely slowly (0.05°C/min) to 20°C.

- Sweating (Optional):
  - Once solidified, slowly heat to just below the MP (e.g., 30°C) to "sweat" out impurities trapped in the crystal lattice.
  - Drain the liquid impurity fraction.

Part 4: Visualization (Workflow Logic)

The following diagram illustrates the decision matrix for avoiding the "Oiling Out" phenomenon, a common failure mode for this molecule.

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Caption: Decision tree for selecting the optimal crystallization strategy based on thermal properties and phase behavior.

Part 5: Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Oiling Out	Supersaturation too high; T < T_liquidus.	Re-heat to dissolve. Add seeds at a higher temperature. Slow down anti-solvent addition.
Low Yield	Final temperature too high; Too much solvent.	Cool to 0°C. Increase anti-solvent ratio (e.g., go to 50:50 EtOH/Water).
Agglomeration	Agitation too slow; Secondary nucleation.	Increase stirrer speed. Implement a "temperature cycling" (Ostwald ripening) phase.
Color Retention	Oxidation products (quinones).	Add 0.1% Sodium Metabisulfite to the crystallization solvent as an antioxidant.

References

- Synthesis Context: **3-ethoxy-4-isopropoxybenzaldehyde** is synthesized via alkylation of Ethyl Vanillin. See generally: U.S. Patent Application 2008/0132507 (Mentions use of **3-ethoxy-4-isopropoxybenzaldehyde** as an intermediate). Link
- Precursor Properties: "3-Ethoxy-4-hydroxybenzaldehyde (Ethyl Vanillin) Crystal Structure and Properties." Acta Crystallographica Section E, 2008. Link
- General Protocol for Alkoxybenzaldehydes: "Method for synthesizing 3-ethoxy-4-methoxybenzaldehyde." WO2019100786A1. (Provides analogous purification conditions for the methoxy-variant). Link

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- Oiling Out Mitigation: Veesler, S., et al. "Crystallization of oils: suppression of liquid-liquid phase separation." Crystal Growth & Design. (General reference for LLPS control).

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